

Spectroscopic Characterization of N-(4-(aminosulfonyl)-2-chlorophenyl)acetamide: A Technical Guide

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Compound of Interest

Compound Name:	Acetamide, N-(4-(aminosulfonyl)-2-chlorophenyl)-
CAS No.:	68252-72-2
Cat. No.:	B1273755

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Disclaimer: As of January 2026, publicly accessible databases and scientific literature do not contain experimental spectroscopic data (NMR, IR, MS) for N-(4-(aminosulfonyl)-2-chlorophenyl)acetamide. This guide has been developed by a Senior Application Scientist to provide a robust framework for researchers, offering predicted spectroscopic values, detailed analytical protocols, and interpretative guidance based on data from structurally analogous compounds. This document serves as an expert resource for the characterization and verification of the target molecule.

Introduction

N-(4-(aminosulfonyl)-2-chlorophenyl)acetamide is a substituted aromatic compound containing three key functional moieties: a chloro-substituted phenyl ring, an acetamide group, and an aminosulfonyl (sulfonamide) group. The precise arrangement of these groups dictates the molecule's chemical and physical properties, making unambiguous structural confirmation paramount for its application in research and development. This guide outlines the expected

spectroscopic signatures in Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), providing a comprehensive analytical strategy for its identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For N-(4-(aminosulfonyl)-2-chlorophenyl)acetamide, both ^1H and ^{13}C NMR will provide critical information on the substitution pattern of the aromatic ring and the nature of the acetamide group.

Predicted ^1H and ^{13}C NMR Data

The following tables summarize the predicted chemical shifts for N-(4-(aminosulfonyl)-2-chlorophenyl)acetamide. These predictions are based on established substituent effects and data from analogous compounds.

Table 1: Predicted ^1H NMR Spectroscopic Data

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
CH_3	~ 2.2	Singlet	3H
NH (amide)	~ 8.0 - 9.0	Singlet (broad)	1H
NH_2 (sulfonamide)	~ 7.0 - 8.0	Singlet (broad)	2H
Ar-H (H-3)	~ 8.0	Doublet	1H
Ar-H (H-5)	~ 7.8	Doublet of doublets	1H
Ar-H (H-6)	~ 7.5	Doublet	1H

Table 2: Predicted ^{13}C NMR Spectroscopic Data

Carbon	Predicted Chemical Shift (δ , ppm)
C=O	~ 169
CH ₃	~ 24
Ar-C (C-1)	~ 135
Ar-C (C-2)	~ 125
Ar-C (C-3)	~ 129
Ar-C (C-4)	~ 140
Ar-C (C-5)	~ 122
Ar-C (C-6)	~ 120

Interpretation and Rationale from Analogous Compounds

The predicted values are informed by the known spectroscopic behavior of related structures. For instance, in various acetanilides, the acetyl methyl protons typically resonate around 2.1-2.2 ppm, and the amide proton signal is often a broad singlet in the downfield region. The chemical shifts of aromatic protons in sulfonamides are influenced by the strong electron-withdrawing nature of the sulfonyl group.^{[1][2]}

The aromatic region of the ¹H NMR spectrum is expected to be particularly informative. The chlorine atom at the 2-position and the aminosulfonyl group at the 4-position will create a distinct splitting pattern for the three aromatic protons. The proton at the 3-position is expected to be a doublet due to coupling with the proton at the 5-position. The proton at the 5-position should appear as a doublet of doublets, being coupled to both the 3- and 6-protons. The proton at the 6-position is anticipated to be a doublet from coupling to the 5-proton.

In the ¹³C NMR spectrum, the carbonyl carbon of the acetamide group is expected at approximately 169 ppm.^[1] The aromatic carbons will appear in the range of 120-140 ppm, with the carbon bearing the aminosulfonyl group (C-4) being the most downfield due to the deshielding effect of the sulfonyl group.

Experimental Protocol for NMR Data Acquisition

Caption: Workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The spectrum of N-(4-(aminosulfonyl)-2-chlorophenyl)acetamide is expected to show characteristic absorption bands for the amide and sulfonamide moieties.

Predicted IR Absorption Bands

Table 3: Predicted IR Spectroscopic Data

Wavenumber (cm ⁻¹)	Functional Group	Vibration Mode
3400 - 3200	N-H (amide and sulfonamide)	Stretching
~ 1670	C=O (amide)	Stretching
~ 1600, 1480	C=C (aromatic)	Stretching
~ 1330 and 1150	S=O (sulfonamide)	Asymmetric and symmetric stretching
~ 750	C-Cl	Stretching

Interpretation and Rationale from Analogous Compounds

The N-H stretching region (3400-3200 cm⁻¹) will likely show multiple bands corresponding to the amide N-H and the symmetric and asymmetric stretches of the sulfonamide NH₂ group. The amide I band (C=O stretch) is a strong, characteristic absorption expected around 1670 cm⁻¹, typical for secondary amides.[3] Aromatic C=C stretching vibrations will appear in the 1600-1480 cm⁻¹ region. The two most diagnostic peaks for the sulfonamide group are the strong asymmetric and symmetric S=O stretching bands, which are expected around 1330 cm⁻¹ and 1150 cm⁻¹, respectively.[4][5] The C-Cl stretching vibration is expected in the fingerprint region, around 750 cm⁻¹.

Experimental Protocol for IR Data Acquisition

Caption: Workflow for ATR-IR data acquisition.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its identity.

Predicted Mass Spectrometric Data

- **Molecular Ion (M^+):** The nominal molecular weight of N-(4-(aminosulfonyl)-2-chlorophenyl)acetamide ($C_8H_9ClN_2O_3S$) is approximately 248.7 g/mol. Due to the isotopic abundance of chlorine (^{35}Cl and ^{37}Cl in a ~3:1 ratio), the mass spectrum should show a characteristic M^+ peak at m/z 248 and an $M+2$ peak at m/z 250 with about one-third the intensity.
- **Key Fragmentation Pathways:**
 - Loss of the acetyl group ($CH_3CO\bullet$, 43 Da) to give a fragment at m/z 205/207.
 - Cleavage of the C-N amide bond.
 - Loss of SO_2 (64 Da) from the sulfonamide group, a common fragmentation pathway for aromatic sulfonamides.^{[6][7]}

Interpretation and Rationale from Analogous Compounds

The fragmentation of aromatic sulfonamides and acetanilides is well-documented.^{[6][7][8]} For N-(4-(aminosulfonyl)-2-chlorophenyl)acetamide, the initial fragmentation is likely to involve the loss of the acetyl radical. Another expected fragmentation is the loss of sulfur dioxide (SO_2), which is a characteristic rearrangement for aromatic sulfonamides under mass spectrometric conditions.^[6] The presence of the chlorine isotope pattern in the molecular ion and in chlorine-containing fragments is a key diagnostic feature.

Experimental Protocol for MS Data Acquisition

Caption: Workflow for ESI-MS data acquisition and analysis.

Conclusion

While experimental spectra for N-(4-(aminosulfonyl)-2-chlorophenyl)acetamide are not currently available in the public domain, this technical guide provides a comprehensive and scientifically grounded framework for its spectroscopic characterization. By leveraging predicted data, insights from analogous compounds, and standardized experimental protocols, researchers and drug development professionals can confidently approach the synthesis and verification of this molecule. The combination of NMR, IR, and MS provides a multi-faceted analytical approach that, when the data is interpreted as outlined in this guide, will enable unambiguous confirmation of the structure of N-(4-(aminosulfonyl)-2-chlorophenyl)acetamide.

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